

# 2-(3-Bromo-4-chlorophenyl)acetic acid

## molecular weight and formula

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### Compound of Interest

Compound Name: 2-(3-Bromo-4-chlorophenyl)acetic acid

Cat. No.: B572334

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### An In-depth Technical Guide on 2-(3-Bromo-4-chlorophenyl)acetic acid

This document provides detailed information on the molecular properties of **2-(3-Bromo-4-chlorophenyl)acetic acid**, a compound relevant to researchers, scientists, and professionals in the field of drug development.

## Molecular and Physical Properties

The fundamental molecular characteristics of **2-(3-Bromo-4-chlorophenyl)acetic acid** are summarized below. This data is essential for a variety of experimental and analytical procedures.

Property	Value
Molecular Formula	C8H6BrClO2[1][2][3]
Molecular Weight	249.49 g/mol [2][4]
Exact Mass	247.924 g/mol [1][3]

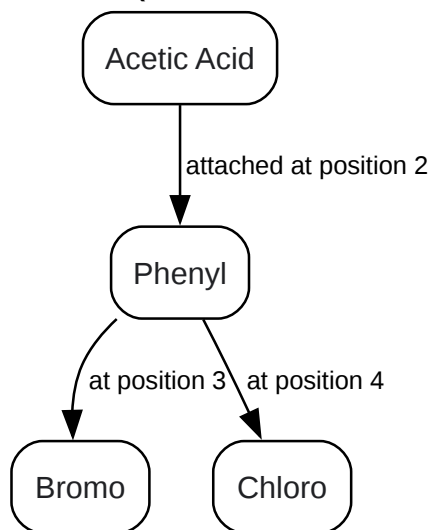
## Experimental Protocols

No experimental protocols were cited in the provided information.

## Chemical Structure and Nomenclature

The naming convention of **2-(3-Bromo-4-chlorophenyl)acetic acid** follows IUPAC nomenclature, which systematically describes the molecule's structure. The following diagram illustrates the relationship between the different components of the chemical name.

### Structural Breakdown of 2-(3-Bromo-4-chlorophenyl)acetic acid



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Diagram of the chemical name's components.

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## References

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- 4. alpha-Bromo-4-chlorophenylacetic acid | C<sub>8</sub>H<sub>6</sub>BrClO<sub>2</sub> | CID 10490868 - PubChem [pubchem.ncbi.nlm.nih.gov]

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